

Technical Overview: (3-(hydroxymethyl)-4-Methoxyphenyl)boronic acid

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | (3-(hydroxymethyl)-4-Methoxyphenyl)boronic acid |
| Cat. No.: | B591621 |

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This document provides a concise technical summary of the key molecular data for **(3-(hydroxymethyl)-4-methoxyphenyl)boronic acid**, a compound relevant to researchers and professionals in organic synthesis and medicinal chemistry.

Molecular Identity and Weight

(3-(hydroxymethyl)-4-methoxyphenyl)boronic acid is an organic compound frequently utilized as a reagent in various chemical reactions, including Suzuki-Miyaura cross-coupling.[\[1\]](#) Accurate molecular weight is critical for stoichiometric calculations in these synthetic applications.

The molecular formula for this compound is C₈H₁₁BO₄.[\[1\]](#)[\[2\]](#)[\[3\]](#) Based on this formula, the molecular weight is calculated to be 181.98 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights of the constituent elements.

| Element | Symbol | Count | Standard Atomic Weight (g/mol) | Total Weight (g/mol) |
|----------|--------|---------|--|------------------------|
| Carbon | C | 8 | 12.011[7][8][9] | 96.088 |
| Hydrogen | H | 11 | 1.008[10][11][12] | 11.088 |
| Boron | B | 1 | 10.811[13][14] | 10.811 |
| Oxygen | O | 4 | 15.999[15][16] [17] | 63.996 |
| Total | | 181.983 | | |

Note: The final calculated value is commonly rounded to 181.98 g/mol in chemical literature and supplier documentation.[1][2][4][5]

Disclaimer: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight. Molecular weight is a fundamental, calculated property of a chemical structure and does not involve experimental workflows or biological pathways.

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